

2-Chloro-6-(trifluoromethyl)phenylacetic acid

chemical structure and properties

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Compound of Interest

Compound Name: 2-Chloro-6-(trifluoromethyl)phenylacetic acid

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An In-depth Technical Guide to 2-Chloro-6-(trifluoromethyl)phenylacetic acid

Abstract: This document provides a comprehensive technical overview of **2-Chloro-6-(trifluoromethyl)phenylacetic acid**, a key chemical intermediate in modern synthetic chemistry. We will delve into its chemical structure, physicochemical properties, and established synthetic routes. Furthermore, this guide will explore its applications, particularly within the pharmaceutical and agrochemical industries, and provide essential safety and handling protocols. This paper is intended for researchers, chemists, and professionals in drug discovery and material science who require a detailed understanding of this versatile compound.

Chemical Identity and Structure

2-Chloro-6-(trifluoromethyl)phenylacetic acid is a substituted phenylacetic acid derivative. The strategic placement of a chlorine atom and a trifluoromethyl group on the phenyl ring significantly influences its chemical reactivity and biological activity.

- IUPAC Name: 2-[2-Chloro-6-(trifluoromethyl)phenyl]acetic acid[1]
- CAS Number: 886500-31-8[1]
- Molecular Formula: $C_9H_6ClF_3O_2$ [1][2]

- Molecular Weight: 238.59 g/mol [1]

The structure consists of a phenyl ring substituted at the 2-position with a chlorine atom and at the 6-position with a trifluoromethyl (CF₃) group. An acetic acid moiety is attached to the first carbon of the phenyl ring.

Structural Representations:

- SMILES: C1=CC(=C(C(=C1)Cl)CC(=O)O)C(F)(F)F [3]
- InChI: InChI=1S/C9H6ClF3O2/c10-7-3-1-2-6(9(11,12)13)5(7)4-8(14)15/h1-3H,4H2,(H,14,15) [3]

Physicochemical Properties

The physical and chemical properties of **2-Chloro-6-(trifluoromethyl)phenylacetic acid** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

| Property | Value | Source |
|---------------|----------------------|--------|
| Appearance | White powder | [4] |
| Melting Point | 149-152 °C | [1] |
| Boiling Point | Not specified | |
| Flash Point | 113.00 °C | [1] |
| Purity | ≥99% | [4] |
| Storage | Sealed and preserved | [4] |

Synthesis and Manufacturing

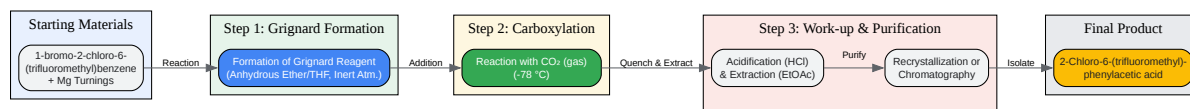
While specific, detailed industrial synthesis routes for **2-Chloro-6-(trifluoromethyl)phenylacetic acid** are often proprietary, a general and plausible synthetic approach can be extrapolated from established organic chemistry principles. A common method for preparing substituted phenylacetic acids involves the formation of a Grignard

reagent followed by carboxylation or other functional group manipulations. A related patent for trifluorophenylacetic acids describes a two-step method involving an allylating agent and subsequent oxidative cleavage.[5]

Hypothetical Laboratory-Scale Synthesis Protocol:

This protocol is a generalized representation and may require optimization.

- Grignard Reagent Formation:
 - React 1-bromo-2-chloro-6-(trifluoromethyl)benzene with magnesium turnings in anhydrous diethyl ether or THF under an inert atmosphere (e.g., Argon or Nitrogen) to form the corresponding Grignard reagent.
- Carboxylation:
 - Cool the Grignard reagent solution to a low temperature (e.g., -78 °C) and bubble dry carbon dioxide gas through the solution.
- Acidification and Extraction:
 - After the reaction is complete, quench the reaction mixture with a saturated aqueous solution of ammonium chloride.
 - Acidify the aqueous layer with a strong acid, such as hydrochloric acid, to a pH of approximately 1-2.
 - Extract the desired product, **2-Chloro-6-(trifluoromethyl)phenylacetic acid**, with an organic solvent like ethyl acetate.
- Purification:
 - Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - The crude product can be further purified by recrystallization or column chromatography.



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Caption: Generalized workflow for the synthesis of **2-Chloro-6-(trifluoromethyl)phenylacetic acid**.

Applications in Research and Drug Development

2-Chloro-6-(trifluoromethyl)phenylacetic acid is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors. The trifluoromethyl group can enhance metabolic stability and binding affinity of a molecule to its biological target.

- **Pharmaceutical Intermediates:** It serves as a precursor for the synthesis of active pharmaceutical ingredients (APIs). Phenylacetic acid derivatives, in general, are known to possess a wide range of biological activities, including anti-inflammatory and analgesic properties.^[6] The specific substitutions on this compound make it a candidate for developing novel therapeutic agents.
- **Agrochemicals:** Similar to its role in pharmaceuticals, this compound can be used to create new herbicides and pesticides with improved efficacy.^[6]
- **Material Science:** Fluorinated organic compounds are of interest in material science for creating polymers and coatings with enhanced chemical resistance.^[6]

While direct biological activity data for **2-Chloro-6-(trifluoromethyl)phenylacetic acid** is not extensively published, related phenylacetic acid compounds have shown antifungal properties.^[7] For instance, 2-chloro-N-phenylacetamide has demonstrated activity against *Aspergillus flavus* and *Candida* species.^{[8][9]}

Safety and Handling

Proper handling of **2-Chloro-6-(trifluoromethyl)phenylacetic acid** is essential to ensure laboratory safety. Based on safety data for similar chemical structures, the following precautions should be observed.

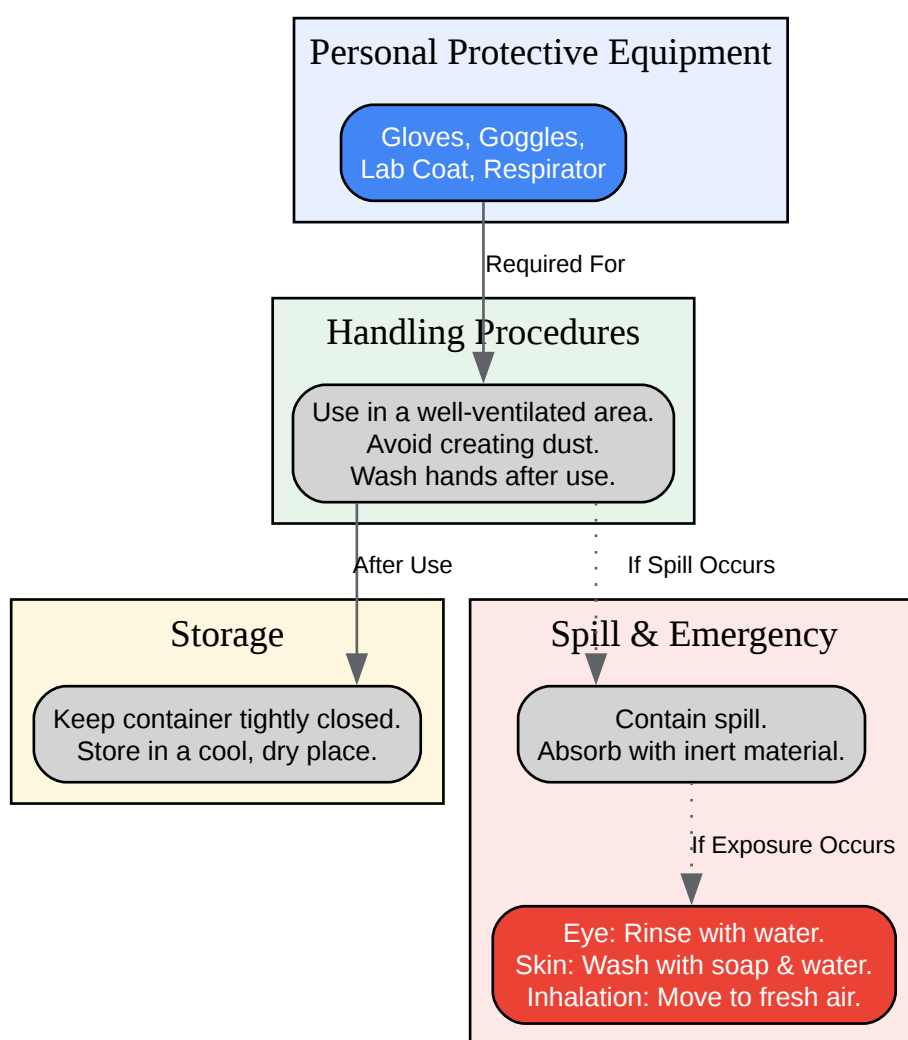
Hazard Identification:

- Causes skin irritation.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Causes serious eye irritation.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- May cause respiratory irritation.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Recommended Safety Protocols:

- Personal Protective Equipment (PPE):
 - Wear protective gloves, clothing, and eye/face protection.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - In case of insufficient ventilation, wear suitable respiratory equipment.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[10\]](#)[\[11\]](#)
 - Wash hands thoroughly after handling.[\[10\]](#)[\[13\]](#)
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[10\]](#)[\[11\]](#)
 - Store locked up.[\[10\]](#)[\[12\]](#)
- First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- If on skin: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[10\]](#)[\[11\]](#)[\[12\]](#)



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Caption: Standard safety and handling workflow for chemical reagents like **2-Chloro-6-(trifluoromethyl)phenylacetic acid**.

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